

An In-Depth Technical Guide to Ampelopsin F: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Ampelopsin F*

Cat. No.: *B15594484*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ampelopsin F, a naturally occurring stilbenoid, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **Ampelopsin F** (CAS: 151487-08-0), alongside a detailed exploration of its biological activities. This document summarizes key quantitative data, outlines experimental protocols for its isolation and biological evaluation, and visualizes associated signaling pathways to facilitate further research and drug development endeavors.

Chemical and Physical Properties

Ampelopsin F is a polyphenolic compound with the molecular formula $C_{28}H_{22}O_6$ and a molecular weight of 454.50 g/mol .^[1] It typically presents as a powder.^[2] While a specific experimental melting point is not readily available in the cited literature, its physical state at room temperature is solid.

Table 1: Physical and Chemical Properties of **Ampelopsin F**

Property	Value	Reference(s)
CAS Number	151487-08-0	[1][3]
Molecular Formula	C ₂₈ H ₂₂ O ₆	[1][2]
Molecular Weight	454.50 g/mol	[1]
Physical Description	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[4]

Note: Quantitative solubility data (e.g., in g/L or mg/mL) is not specified in the provided search results.

Spectroscopic Data

The structural elucidation of **Ampelopsin F** has been achieved through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR spectral data with complete peak assignments are crucial for the unambiguous identification of **Ampelopsin F**. While the search results indicate the use of NMR for characterization, specific chemical shifts (δ) and coupling constants (J) were not explicitly provided.

Mass Spectrometry (MS)

Electrospray Ionization (ESI-MS) is a common technique for determining the molecular weight and fragmentation pattern of natural products like **Ampelopsin F**. A detailed analysis of the ESI-MS/MS spectrum would provide valuable information for its structural confirmation.

UV-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **Ampelopsin F** is expected to show characteristic absorption maxima (λ_{max}) related to its conjugated phenolic structure. These values are important for its

quantification and for monitoring its purity.

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of **Ampelopsin F** will exhibit characteristic absorption bands corresponding to its functional groups, such as hydroxyl (-OH) and aromatic (C=C) stretching vibrations.

Biological Activities and Signaling Pathways

Ampelopsin F has demonstrated a range of biological activities, primarily attributed to its antioxidant and anti-inflammatory properties. These effects are mediated through its interaction with various cellular signaling pathways.

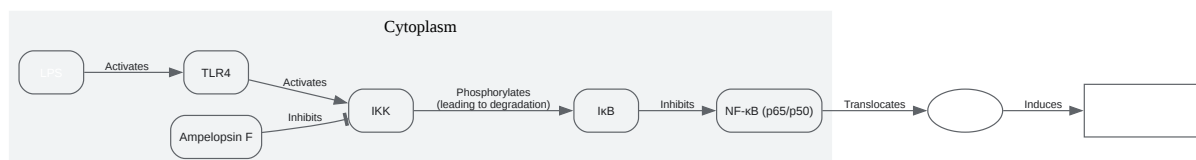
Antioxidant Activity

Ampelopsin F exhibits its antioxidant effects by scavenging free radicals, which helps to mitigate oxidative stress within biological systems.^[1] This activity is crucial for protecting cellular components from damage induced by reactive oxygen species (ROS).^[1]

Anti-inflammatory Activity

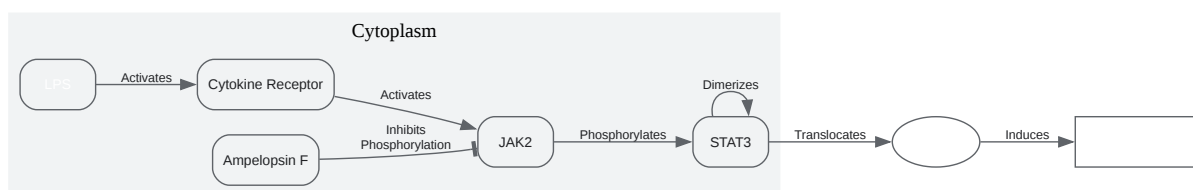
Ampelopsin F has been shown to attenuate inflammatory responses by inhibiting key signaling pathways, including the nuclear factor-kappa B (NF-κB) and Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathways.^[2] It has been observed to reduce the production of pro-inflammatory cytokines such as interleukin (IL)-1β, IL-6, and tumor necrosis factor-α (TNF-α) in lipopolysaccharide (LPS)-induced microglial cells.^[2] Furthermore, it has been reported to modulate the mitogen-activated protein kinase (MAPK) signaling pathway.^[5]

Signaling Pathway Diagrams:



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Figure 1: Ampelopsin F Inhibition of the NF-κB Signaling Pathway.



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Figure 2: Ampelopsin F Inhibition of the JAK2/STAT3 Signaling Pathway.

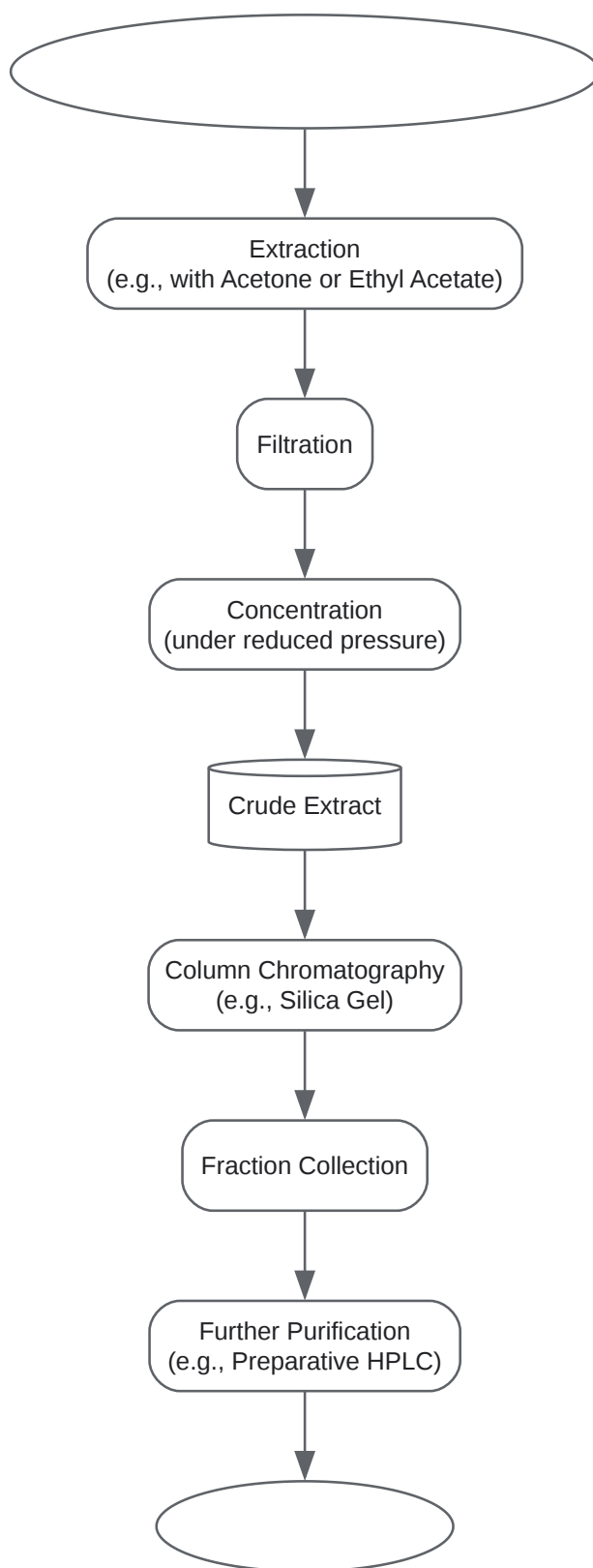
Antibacterial Activity

Ampelopsin F has also been reported to possess antibacterial properties.[6] The mechanism of action may involve the disruption of bacterial cell membranes and interference with essential cellular processes.

Experimental Protocols

Isolation and Purification of Ampelopsin F

A general workflow for the isolation and purification of **Ampelopsin F** from a plant source like *Ampelopsis brevipedunculata* involves the following steps:



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